

Reference standards and certified reference materials for Diphenyl phthalate

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Compound of Interest

Compound Name: *Diphenyl phthalate*

Cat. No.: *B1670735*

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A Researcher's Guide to Diphenyl Phthalate Reference Standards

For scientists and professionals in drug development, the accuracy of analytical measurements is paramount. This guide provides a comparative overview of commercially available **Diphenyl Phthalate** reference standards and certified reference materials (CRMs). Ensuring the quality of your reference material is a critical first step in achieving reliable and reproducible results in chromatography and mass spectrometry analyses.

Comparison of Diphenyl Phthalate Reference Materials

The selection of an appropriate reference standard is crucial for the calibration of analytical instruments and the quantification of **Diphenyl Phthalate** in various matrices. The following table summarizes the key characteristics of offerings from prominent suppliers. It is important to note that for the most accurate and detailed information, including lot-specific purity and uncertainty, users should always consult the Certificate of Analysis (CoA) provided by the supplier.

Supplier	Product Name/Number	Grade	Purity/Concentration	Format
AccuStandard	J-013	Certified Reference Material	Information typically provided in the Certificate of Analysis	Neat Solid
Sigma-Aldrich	PESTANAL®, 36617	Analytical Standard	Information typically provided in the Certificate of Analysis	Neat Solid
LGC Standards	Varies	Reference Material	Information typically provided in the Certificate of Analysis	Neat Solid
Chem Service	N-11798-1G	Certified Analytical Reference Standard	≥98.0% [1]	Neat Solid
MedChemExpress	HY-W010318	Analytical Standard	Information typically provided in the Certificate of Analysis	Neat Solid

Note: The purity values listed are based on information available on the suppliers' websites and may not include the expanded uncertainty. For metrological traceability and a precise statement of uncertainty, the Certificate of Analysis for a specific lot number is the definitive source of information. AccuStandard and LGC Standards are accredited to ISO 17034 for the production of reference materials, and Chem Service holds ISO 17034 and ISO/IEC 17025 accreditations, signifying a high level of quality control in their production processes.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocol: Quantification of Diphenyl Phthalate by GC-MS

This section outlines a typical Gas Chromatography-Mass Spectrometry (GC-MS) method for the quantification of **Diphenyl Phthalate**.

1. Standard and Sample Preparation:

- **Stock Standard Solution (1000 µg/mL):** Accurately weigh approximately 10 mg of the **Diphenyl Phthalate** reference standard and dissolve it in 10 mL of a suitable solvent (e.g., hexane or ethyl acetate) in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serial dilution of the stock solution to create a calibration curve (e.g., 0.1, 0.5, 1, 5, 10 µg/mL).
- **Internal Standard (Optional but Recommended):** A deuterated analog, such as **Diphenyl Phthalate-d4**, is recommended as an internal standard to improve accuracy and precision. If used, add a known concentration of the internal standard to all standard and sample solutions.
- **Sample Preparation:** The sample preparation method will vary depending on the matrix (e.g., drug product, environmental sample). Common techniques include liquid-liquid extraction, solid-phase extraction (SPE), or simple dilution if the sample is already in a compatible solvent.

2. GC-MS Instrumentation and Conditions:

- **Gas Chromatograph:** Agilent 8890 GC System or equivalent.
- **Mass Spectrometer:** Agilent 5977B MSD or equivalent.
- **Column:** A low-polarity column such as an Agilent J&W HP-5ms (30 m x 0.25 mm, 0.25 µm) or a mid-polarity column like Rtx-440 or Rxi-XLB is suitable.
- **Inlet:** Split/splitless inlet, operated in splitless mode for trace analysis.
- **Inlet Temperature:** 280 °C.
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.
- **Oven Temperature Program:**

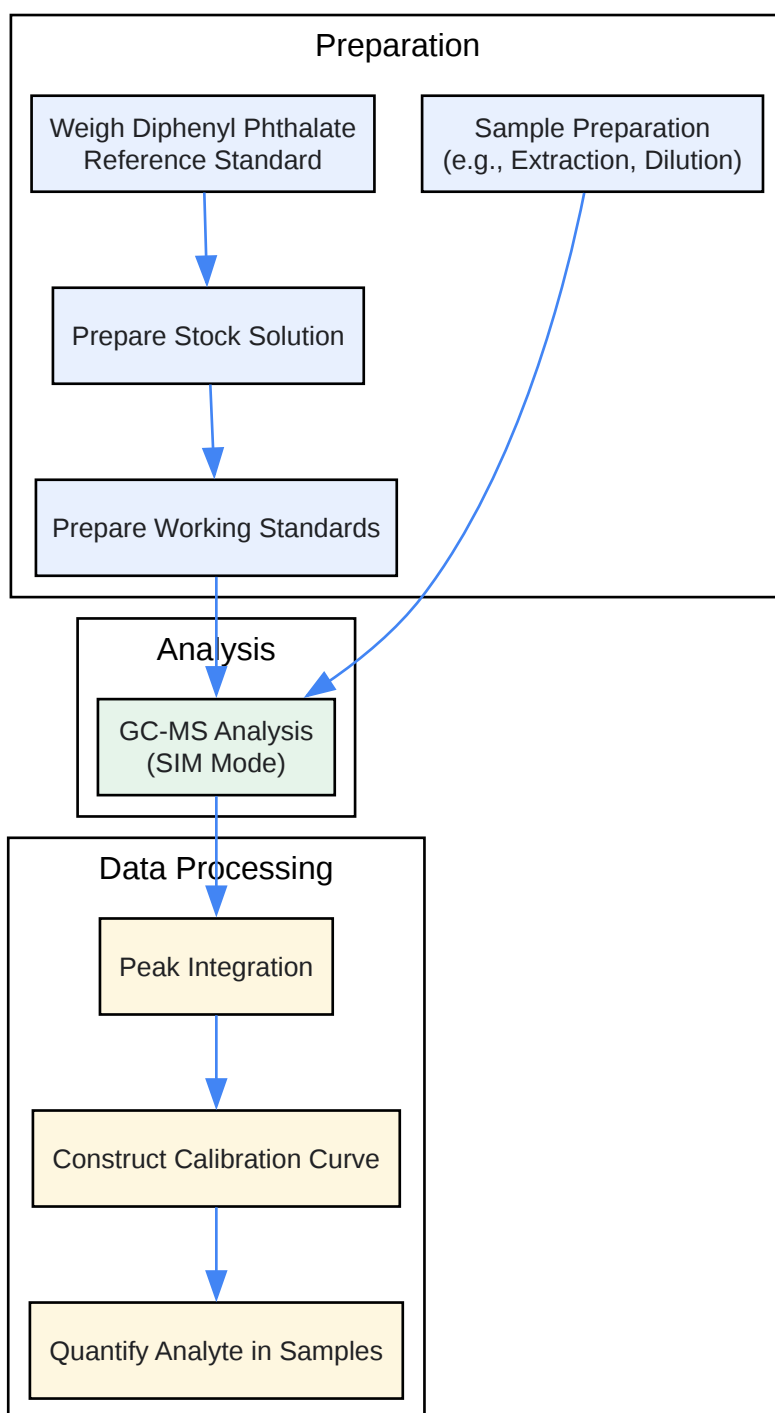
- Initial temperature: 100 °C, hold for 1 minute.
- Ramp: 15 °C/min to 300 °C.
- Hold: 5 minutes at 300 °C.
- MSD Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity.
 - Quantifier Ion for **Diphenyl Phthalate**: m/z 149 (a common fragment for many phthalates).
 - Qualifier Ions for **Diphenyl Phthalate**: To be determined from a full scan spectrum of the standard (e.g., m/z 318, 241).

3. Data Analysis:

- Calibration Curve: Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard (if used) against the concentration of the working standards.
- Quantification: Determine the concentration of **Diphenyl Phthalate** in the samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of **Diphenyl Phthalate** using a reference standard.



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Figure 1. Experimental workflow for **Diphenyl Phthalate** analysis.

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